

# Personal protective equipment for handling PS-1145 dihydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PS-1145 dihydrochloride

Cat. No.: B149754

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## Essential Safety and Handling of PS-1145 Dihydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the use of **PS-1145 dihydrochloride**, a potent IκB kinase (IKK) inhibitor.

## Personal Protective Equipment (PPE)

When handling **PS-1145 dihydrochloride**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specific Recommendation
Respiratory Protection	Dust mask type N95 (US) or equivalent
Hand Protection	Chemical-resistant gloves
Eye Protection	Eyeshields or safety glasses
Skin and Body Protection	Laboratory coat

## Hazard Identification and Precautionary Measures

**PS-1145 dihydrochloride** is classified as an acute oral toxicant (Category 4) and is harmful if swallowed.[1] The following GHS precautionary statements should be strictly adhered to:

- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

## First Aid Procedures

In the event of exposure, immediate action is critical. The following first-aid measures should be taken:

- If Swallowed: Rinse mouth. Immediately call a poison control center or doctor for treatment advice.[1]
- If on Skin: Promptly wash the contaminated skin with soap and water.[2] Remove contaminated clothing and wash it before reuse. If irritation persists, seek medical attention. [2]
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
- If Inhaled: Move the person to fresh air. If breathing has stopped, perform artificial respiration. Keep the person warm and at rest, and get medical attention as soon as possible.[2]

## Storage and Disposal

Proper storage and disposal are crucial to maintain the integrity of the compound and prevent environmental contamination.

Storage: **PS-1145 dihydrochloride** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[1] Recommended storage is at 2-8°C.

Disposal: Dispose of **PS-1145 dihydrochloride** and its container in accordance with local, regional, and national regulations. It should be disposed of at an approved waste disposal plant.<sup>[1][3]</sup> Do not allow the product to enter drains.

## Spill Management

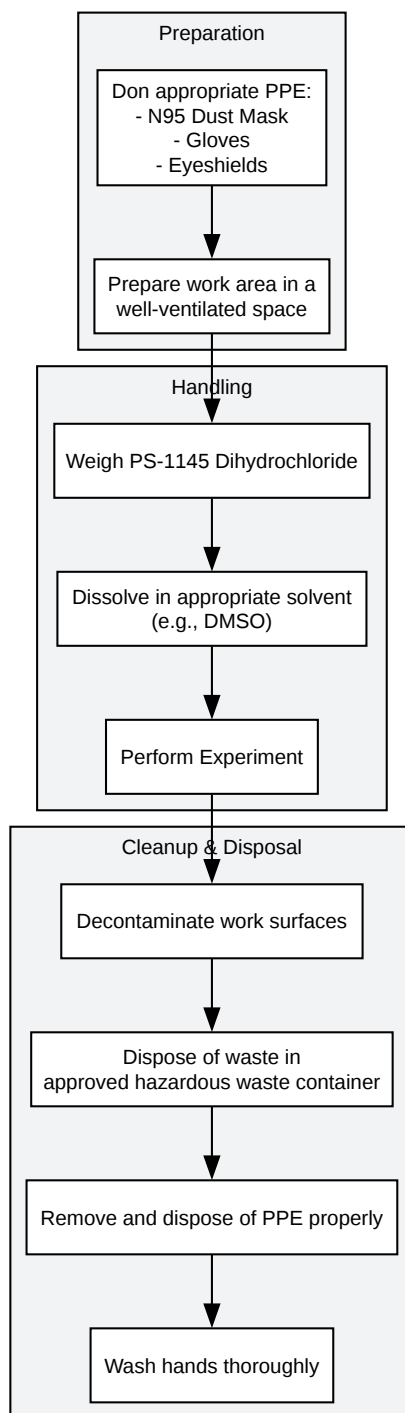
In case of a spill, follow these steps:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use an absorbent material, such as diatomite or universal binders, to contain the spill.<sup>[1]</sup>
- Clean-up: Carefully collect the absorbed material and decontaminate surfaces with alcohol.
- Dispose: Dispose of the contaminated material as hazardous waste according to regulations.

## Experimental Workflow: Safe Handling of PS-1145 Dihydrochloride

The following diagram outlines the standard operating procedure for safely handling **PS-1145 dihydrochloride** in a laboratory setting.

## Safe Handling Workflow for PS-1145 Dihydrochloride

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Caption: A flowchart illustrating the procedural steps for the safe handling of **PS-1145 dihydrochloride**.

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## References

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- 2. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 3. files.hawaii.gov [files.hawaii.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling PS-1145 dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149754#personal-protective-equipment-for-handling-ps-1145-dihydrochloride]

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